

# An In-Depth Technical Guide to the Physical Characteristics of 5,7-Dimethylundecane

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## Compound of Interest

Compound Name: 5,7-Dimethylundecane

Cat. No.: B100999

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This technical guide provides a comprehensive overview of the known physical and chemical properties of **5,7-dimethylundecane**, tailored for researchers, scientists, and professionals in drug development. This document collates available data, presents it in a structured format, and outlines relevant experimental methodologies.

## Core Physical and Chemical Properties

**5,7-Dimethylundecane** is a branched-chain alkane with the molecular formula C<sub>13</sub>H<sub>28</sub>.<sup>[1][2]</sup> As a saturated hydrocarbon, it is a non-polar molecule, which dictates its solubility and intermolecular interactions. It is a colorless and odorless liquid at room temperature.<sup>[3]</sup>

## Identification and Nomenclature

- IUPAC Name: **5,7-dimethylundecane**<sup>[1]</sup>
- CAS Registry Number: 17312-83-3<sup>[2]</sup>
- Molecular Formula: C<sub>13</sub>H<sub>28</sub><sup>[1][2]</sup>
- Synonyms: UNDECANE, 5,7-DIMETHYL-<sup>[3]</sup>

## Quantitative Physical Data

The following table summarizes the key quantitative physical and chemical properties of **5,7-dimethylundecane**. It is important to note that while some properties have been

computationally predicted, experimental data for several key characteristics such as boiling and melting points are not readily available in the cited literature.[3]

| Property                                       | Value            | Source              |
|------------------------------------------------|------------------|---------------------|
| Molecular Weight                               | 184.36 g/mol     | PubChem[1], NIST[2] |
| Exact Mass                                     | 184.219100893 Da | PubChem[1]          |
| Boiling Point                                  | N/A              | LookChem[3]         |
| Melting Point                                  | N/A              | LookChem[3]         |
| Density                                        | N/A              | LookChem[3]         |
| Refractive Index                               | N/A              | LookChem[3]         |
| XLogP3-AA (Predicted)                          | 6.7              | PubChem[1]          |
| Topological Polar Surface Area                 | 0 Å <sup>2</sup> | PubChem[1]          |
| Kovats Retention Index<br>(Standard non-polar) | 1190, 1198, 1207 | PubChem[1]          |

## Experimental Protocols

While specific experimental protocols for the synthesis or extensive physical property determination of **5,7-dimethylundecane** are not detailed in the available literature, a general methodology for determining its Kovats Retention Index via gas chromatography can be outlined. The Kovats Retention Index is a crucial parameter for identifying compounds in gas chromatography.

## Determination of Kovats Retention Index by Gas Chromatography

Objective: To determine the Kovats Retention Index of **5,7-dimethylundecane** using a standard non-polar capillary column in a gas chromatograph.

Materials and Equipment:

- Gas Chromatograph (GC) equipped with a Flame Ionization Detector (FID)

- Non-polar capillary column (e.g., DB-1, HP-5ms)
- Helium or Nitrogen carrier gas
- Syringe for sample injection
- Sample of **5,7-dimethylundecane**
- A series of n-alkane standards (e.g., C8-C16)
- Data acquisition and processing software

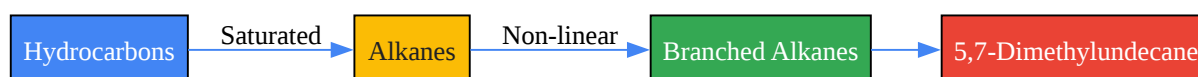
#### Procedure:

- Instrument Setup:
  - Install the non-polar capillary column in the GC oven.
  - Set the carrier gas flow rate to the manufacturer's recommendation for the column.
  - Establish a temperature program for the oven, for example, an initial temperature of 50°C held for 2 minutes, followed by a ramp of 10°C/minute to 250°C, and a final hold for 5 minutes.
  - Set the injector and detector temperatures to 250°C and 280°C, respectively.
- Sample and Standard Preparation:
  - Prepare a dilute solution of **5,7-dimethylundecane** in a volatile solvent (e.g., hexane).
  - Prepare a mixture of n-alkane standards in the same solvent.
- Injection and Data Acquisition:
  - Inject a small volume (e.g., 1 µL) of the n-alkane standard mixture into the GC.
  - Start the data acquisition to record the chromatogram.
  - After the run is complete, inject the same volume of the **5,7-dimethylundecane** sample.

- Record the chromatogram under the identical conditions.
- Data Analysis:
  - Identify the retention times for each of the n-alkanes from their chromatogram.
  - Identify the retention time for **5,7-dimethylundecane** from its chromatogram.
  - Calculate the Kovats Retention Index (I) using the following formula:
    - $I = 100 * [n + (N - n) * (\log(\text{tr}(\text{unknown})) - \log(\text{tr}(n))) / (\log(\text{tr}(N)) - \log(\text{tr}(n)))]$
    - Where:
      - n = the number of carbon atoms in the n-alkane eluting directly before the unknown.
      - N = the number of carbon atoms in the n-alkane eluting directly after the unknown.
      - tr(unknown) = the retention time of **5,7-dimethylundecane**.
      - tr(n) = the retention time of the n-alkane with n carbons.
      - tr(N) = the retention time of the n-alkane with N carbons.

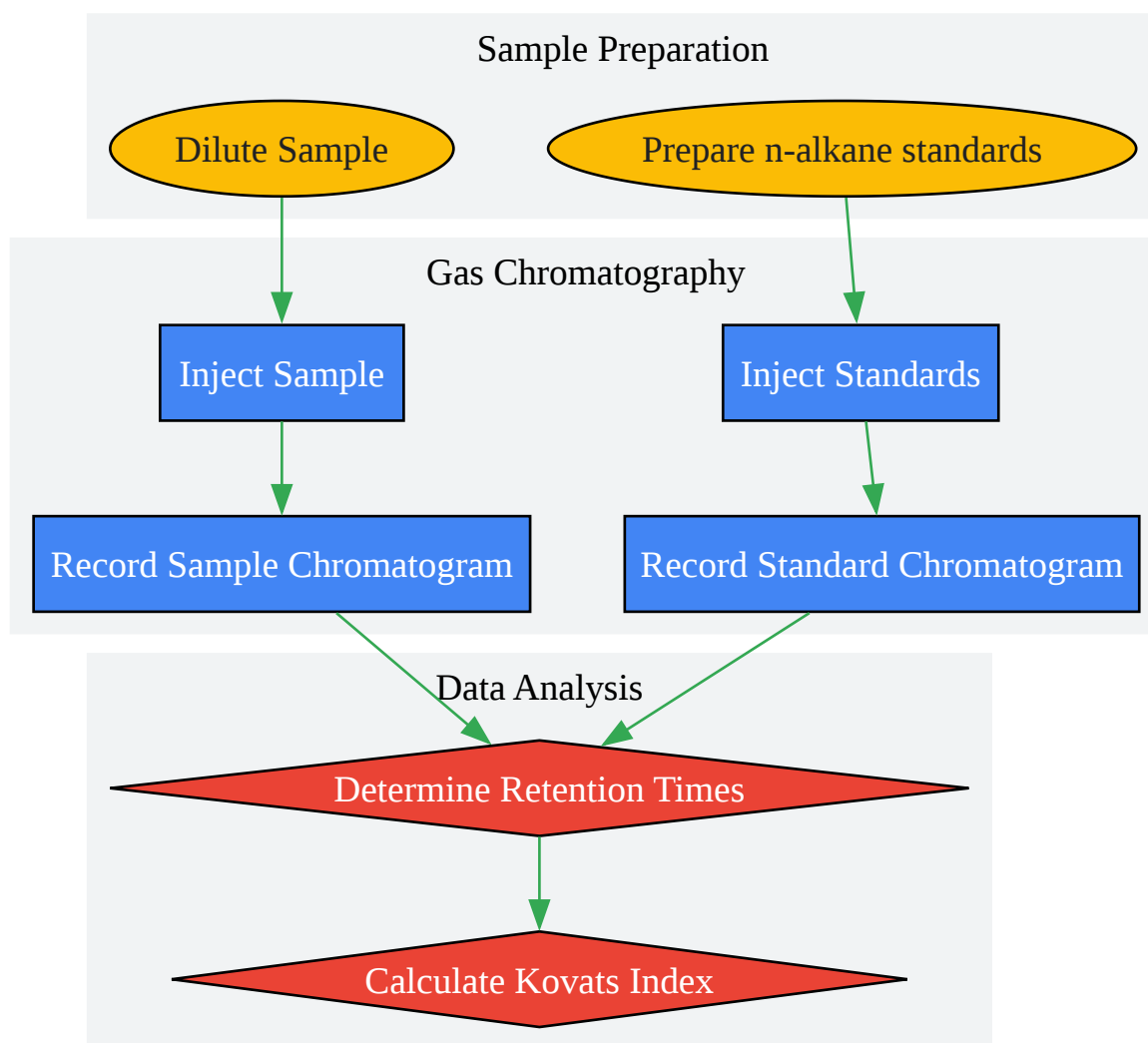
## Visualizations

The following diagrams illustrate key aspects of **5,7-dimethylundecane**'s chemical nature and its analysis.



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Caption: Chemical classification of **5,7-dimethylundecane**.



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Caption: Workflow for Kovats Retention Index determination.

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## References

- 1. 5,7-Dimethylundecane | C<sub>13</sub>H<sub>28</sub> | CID 519405 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Undecane, 5,7-dimethyl- [webbook.nist.gov]
- 3. Cas 17312-83-3, UNDECANE 5,7-DIMETHYL | lookchem [lookchem.com]
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